

# Personal protective equipment for handling Ro 04-5595 hydrochloride

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## Compound of Interest

Compound Name: Ro 04-5595 hydrochloride

Cat. No.: B1679426

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## Essential Safety and Handling Guide for Ro 04-5595 Hydrochloride

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This document provides crucial safety and logistical information for handling **Ro 04-5595 hydrochloride**, a selective GluN2B-selective NMDA receptor antagonist. All personnel must review this guide and the full Safety Data Sheet (SDS) before handling this compound.

## Personal Protective Equipment (PPE)

When handling **Ro 04-5595 hydrochloride**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Protection Type	Equipment Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. <sup>[1]</sup>	To protect eyes from dust, splashes, and accidental contact.
Skin Protection	Fire/flammable resistant and impervious clothing. Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use. <sup>[1]</sup>	To prevent skin contact with the compound.
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded or if irritation or other symptoms are experienced. <sup>[1]</sup>	To protect the respiratory system from inhalation of the compound, which may be harmful.

## Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Ro 04-5595 hydrochloride** and ensuring a safe laboratory environment.

### Step-by-Step Handling Procedure:

- **Preparation:** Ensure all necessary PPE is worn correctly before entering the designated handling area. The work area, such as a chemical fume hood, should be clean and prepared for the procedure.
- **Weighing:** Carefully weigh the desired amount of the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any airborne particles.
- **Dissolving:** When preparing solutions, add the solvent to the compound slowly and mix gently to avoid splashing.
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water. Clean all equipment and the work area as per standard laboratory protocols.

#### Storage:

- Store **Ro 04-5595 hydrochloride** in a tightly sealed container.
- It is recommended to desiccate at +4°C for long-term storage.
- Store in a well-ventilated place and keep the container tightly closed.[\[1\]](#)

## Disposal Plan

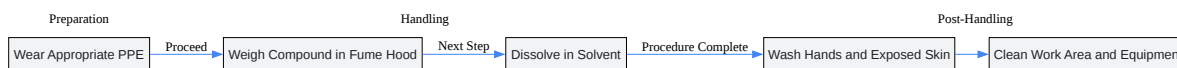
All waste materials contaminated with **Ro 04-5595 hydrochloride** must be disposed of in accordance with local, state, and federal regulations.

#### Step-by-Step Disposal Procedure:

- **Waste Collection:** Collect all contaminated materials, including empty containers, used PPE, and any spilled substance, in a designated and clearly labeled hazardous waste container.
- **Container Sealing:** Securely seal the hazardous waste container to prevent any leakage or spillage.
- **Waste Storage:** Store the sealed waste container in a designated, secure area away from incompatible materials, awaiting professional disposal.
- **Professional Disposal:** Arrange for the disposal of the hazardous waste through a licensed and qualified waste disposal company. Do not attempt to dispose of this chemical down the drain or in regular trash.

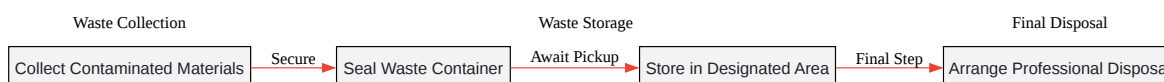
## Visual Guides

The following diagrams illustrate the key workflows for handling and disposing of **Ro 04-5595 hydrochloride**.



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Caption: Workflow for handling **Ro 04-5595 hydrochloride**.



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Caption: Disposal plan for **Ro 04-5595 hydrochloride** waste.

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## References

- 1. echemi.com [echemi.com]
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